

Erbium-168 in Quantum Devices: A Comparative Performance Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Erbium-168*

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For researchers, scientists, and drug development professionals navigating the burgeoning landscape of quantum technologies, the selection of a robust and high-performing qubit is paramount. This guide provides an objective comparison of **Erbium-168** (^{168}Er) as a quantum bit, benchmarked against other leading alternatives. The performance metrics are supported by experimental data, offering a clear overview for informed decision-making in the development of next-generation quantum devices.

Erbium-168, a rare-earth metal ion, has emerged as a compelling candidate for quantum computing and communication due to its unique electronic structure and compatibility with existing telecommunications infrastructure. Its performance, particularly in terms of coherence times and potential for high-fidelity operations, positions it as a significant contender in the race to build scalable and fault-tolerant quantum computers.

Performance Benchmarks: Erbium-168 vs. Alternatives

The efficacy of a quantum bit is determined by several key performance indicators. Here, we compare **Erbium-168** with other prominent qubit modalities, including another neutral atom (Ytterbium-171) and trapped ions.

Parameter	Erbium-168 (¹⁶⁷ Er)	Ytterbium-171 (¹⁷¹ Yb)	Trapped Ions (e.g., ⁴³ Ca ⁺)
Host Material	Y ₂ SiO ₅ , Y ₂ O ₃ , CaWO ₄ , Silicon	Optical Tweezer	Electromagnetic Trap
Coherence Time (T ₁)	Seconds range reported[1]	> 1 s	~50 s
Coherence Time (T ₂)	Up to 7.1 ms (with dynamical decoupling in Y ₂ O ₃)[2][3], 1.3 s (in Y ₂ SiO ₅ with high magnetic field)[1], 23 ms (in CaWO ₄)[4][5]	Seconds range	Up to several minutes
Single-Qubit Gate Fidelity	π-pulse fidelity of 98% for an ensemble of erbium dopants has been demonstrated.[6] Data for individually addressed ¹⁶⁸ Er qubits is emerging.	> 99.99%[7]	> 99.99%
Two-Qubit Gate Fidelity	Coherent control of two-qubit gates has been demonstrated; specific fidelity data is an active area of research.[8]	99.72(3)% (with post-selection)[9][10]	> 99.9%
Qubit Addressability	High spectral resolution allows for individual addressing of ions by tuning laser wavelengths.[8]	High, via focused laser beams.	High, via focused laser beams.
Operating Wavelength	~1550 nm (Telecom C-band)	Visible/NIR	UV/Visible

In-Depth Analysis of Erbium-168's Advantages

Erbium-168 offers several distinct advantages that make it a promising platform for quantum technologies:

- **Telecommunications Compatibility:** ^{168}Er has an optical transition in the 1550 nm wavelength range, which is the standard C-band for telecommunications. This inherent compatibility minimizes signal loss in optical fibers, making it an ideal candidate for quantum networks and distributed quantum computing.
- **Long Coherence Times:** As evidenced in the table, Erbium ions, particularly the isotope ^{167}Er which possesses a nuclear spin, have demonstrated exceptionally long coherence times, reaching the millisecond and even second scale in various crystalline hosts.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[11\]](#)[\[12\]](#) This long "memory" is crucial for performing complex quantum algorithms.
- **High-Fidelity Control:** While specific gate fidelity numbers for single ^{168}Er qubits are still emerging, the demonstration of coherent control over two-qubit gates and high-fidelity π -pulses in erbium ensembles indicates a strong potential for achieving the high fidelities required for fault-tolerant quantum computation.[\[6\]](#)[\[8\]](#)
- **Solid-State Platform:** Being a solid-state system, Erbium-based quantum devices have the potential for greater scalability and integration with existing semiconductor manufacturing techniques compared to some other platforms.

Experimental Protocols

The successful implementation of **Erbium-168** qubits relies on a series of sophisticated experimental procedures. Below are overviews of key methodologies cited in the literature.

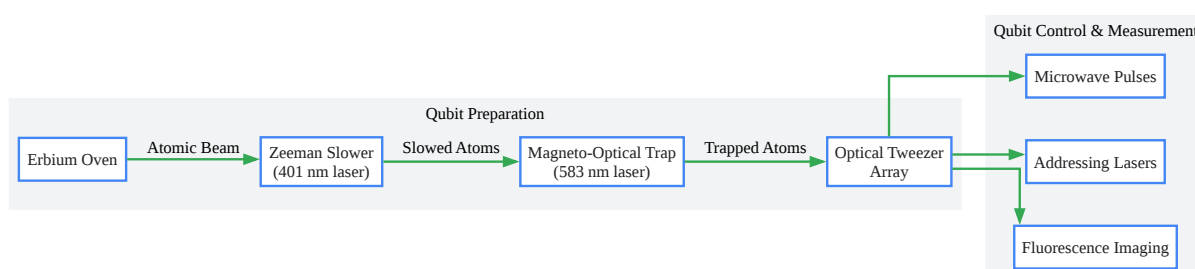
Laser Cooling and Trapping of Erbium Atoms

The preparation of ultracold Erbium atoms is a prerequisite for their use as qubits. This is typically achieved through a two-stage laser cooling process:

- **Zeeman Slower:** A beam of hot Erbium atoms is first slowed down using a counter-propagating laser beam tuned to a strong, broad atomic transition (e.g., at 401 nm). A

spatially varying magnetic field is applied to keep the atoms in resonance with the laser as they decelerate.[13][14]

- **Magneto-Optical Trap (MOT):** The slowed atoms are then captured and further cooled in a MOT. This stage often utilizes a narrow-line transition (e.g., at 583 nm) to reach temperatures in the microkelvin range.[13][14] The MOT uses a combination of laser beams and a quadrupole magnetic field to confine the atoms.



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Fig. 1: Experimental workflow for **Erbium-168** qubit preparation and control.

Coherent Control of Erbium Qubits

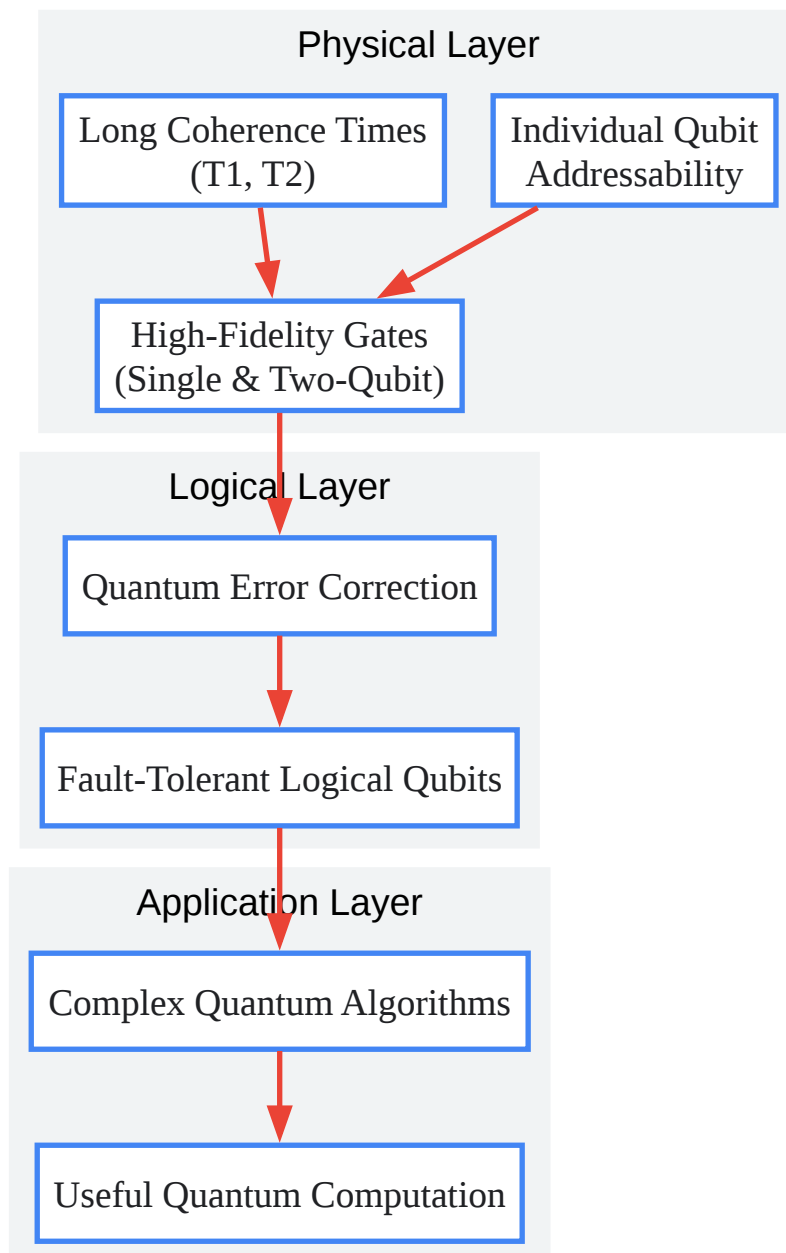
Once trapped, the quantum state of individual Erbium atoms can be manipulated using focused laser beams and microwave fields.

- **Microwave Control:** Applying microwave pulses at the appropriate frequency can drive transitions between the spin states of the Erbium ion, allowing for the implementation of single-qubit gates.[6][15]
- **Optical Addressing:** The sharp optical transitions of Erbium ions in a crystal allow for high-resolution spectral addressing. By tuning the frequency of a laser, it is possible to interact

with a single ion without disturbing its neighbors, a key requirement for individual qubit control and readout.[8]

Logical Relationships and Pathways

The development of a functional quantum processor involves a hierarchical set of requirements, from the fundamental properties of the chosen qubit to the implementation of complex quantum algorithms.



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Fig. 2: Hierarchy of requirements for quantum computation.

Comparison with Alternative Platforms

While **Erbium-168** shows great promise, it is important to consider its performance in the context of other leading qubit technologies.

- **Neutral Atoms** (e.g., Ytterbium-171): Neutral atom platforms, often utilizing optical tweezers, have demonstrated very high gate fidelities.^{[9][10]} Ytterbium-171, in particular, has achieved impressive two-qubit gate fidelities. A key difference lies in the operating wavelength, with Erbium's telecom compatibility being a significant advantage for networking applications.
- **Trapped Ions**: Trapped ions are a mature platform known for their long coherence times and high-fidelity operations.^{[16][17][18]} They are manipulated using lasers and microwave fields within electromagnetic traps. While they exhibit excellent quantum properties, scaling up the number of qubits in a single trap can be challenging. The solid-state nature of Erbium-based systems may offer a more direct path to large-scale integration.

Future Outlook

The development of **Erbium-168** as a quantum bit is a rapidly advancing field. Key areas of ongoing research include improving gate fidelities for individually addressed qubits, developing more sophisticated quantum error correction codes tailored to the specific noise characteristics of the system, and scaling up the number of integrated qubits. The unique advantages of **Erbium-168**, particularly its telecom-wavelength operation, position it as a leading candidate for building the quantum internet and large-scale, networked quantum computers. Continued research and development in this area are crucial for unlocking the full potential of quantum technology.

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- To cite this document: BenchChem. [Erbium-168 in Quantum Devices: A Comparative Performance Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077572#bench-marking-erbium-168-performance-in-quantum-devices]

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